

# 4-aminopyridine-3-sulfonic acid CAS 29452-57-1 data

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## Compound of Interest

Compound Name: 4-aminopyridine-3-sulfonic Acid

Cat. No.: B1272050

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An In-depth Technical Guide to **4-Aminopyridine-3-sulfonic Acid** (CAS 29452-57-1)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4-aminopyridine-3-sulfonic acid** (CAS 29452-57-1), a pyridine derivative with potential applications in various scientific fields. This document consolidates key chemical and physical data, details on its synthesis, and explores its potential biological activities and applications in organic synthesis. It is intended to be a foundational resource for researchers and professionals working with this compound.

## Core Chemical and Physical Properties

**4-aminopyridine-3-sulfonic acid** is a heterocyclic aromatic compound. Its structure incorporates a pyridine ring, an amino group, and a sulfonic acid group, which collectively determine its chemical properties and reactivity.<sup>[1]</sup> The presence of both an acidic sulfonic acid group and a basic amino group and pyridine nitrogen gives the molecule amphoteric properties.

### Quantitative Data Summary

All known quantitative data for **4-aminopyridine-3-sulfonic acid** is summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	29452-57-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	174.18 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	4-aminopyridine-3-sulfonic acid	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	~320°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Density (Predicted)	1.617 g/cm <sup>3</sup>	<a href="#">[2]</a>
Refractive Index (Predicted)	1.634	<a href="#">[2]</a>
LogP (Predicted)	1.57250	<a href="#">[2]</a>
XLogP3 (Predicted)	-0.5	<a href="#">[5]</a>
Monoisotopic Mass	174.00991323 Da	<a href="#">[5]</a>
PSA (Polar Surface Area)	101.66 Å <sup>2</sup>	<a href="#">[2]</a>
InChI Key	VOMYEVOVADPHCK- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
SMILES	NC1=C(C=NC=C1)S(O) (=O)=O	<a href="#">[4]</a>

## Synthesis and Experimental Protocols

The synthesis of **4-aminopyridine-3-sulfonic acid** typically involves the electrophilic sulfonation of 4-aminopyridine. The electron-donating amino group at the 4-position directs the incoming sulfonic acid group to the 3-position.[\[1\]](#)

### Detailed Experimental Protocol: Direct Sulfonation

A common method for the synthesis of **4-aminopyridine-3-sulfonic acid** is the direct sulfonation of 4-aminopyridine.[\[1\]](#)

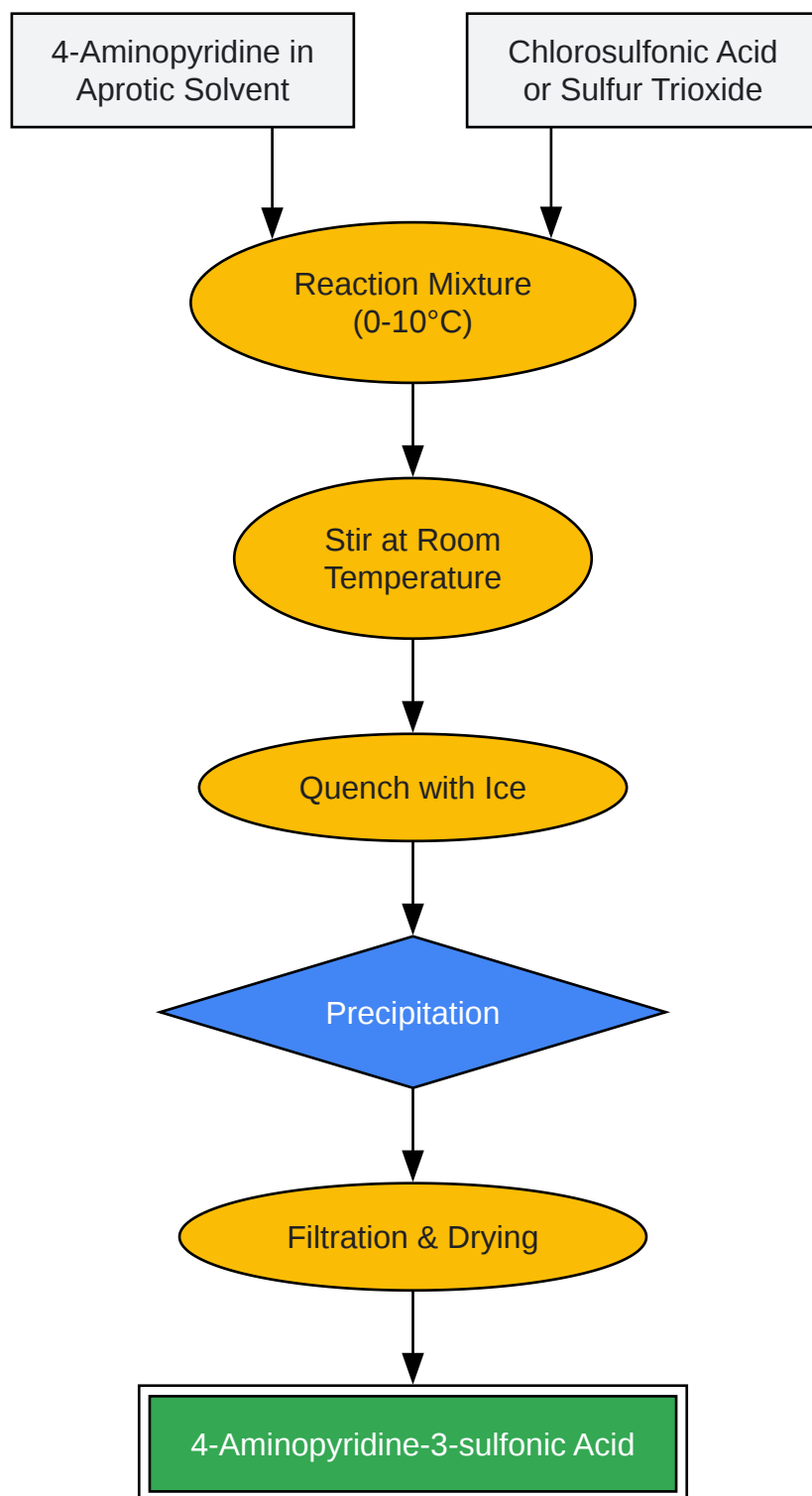
Materials:

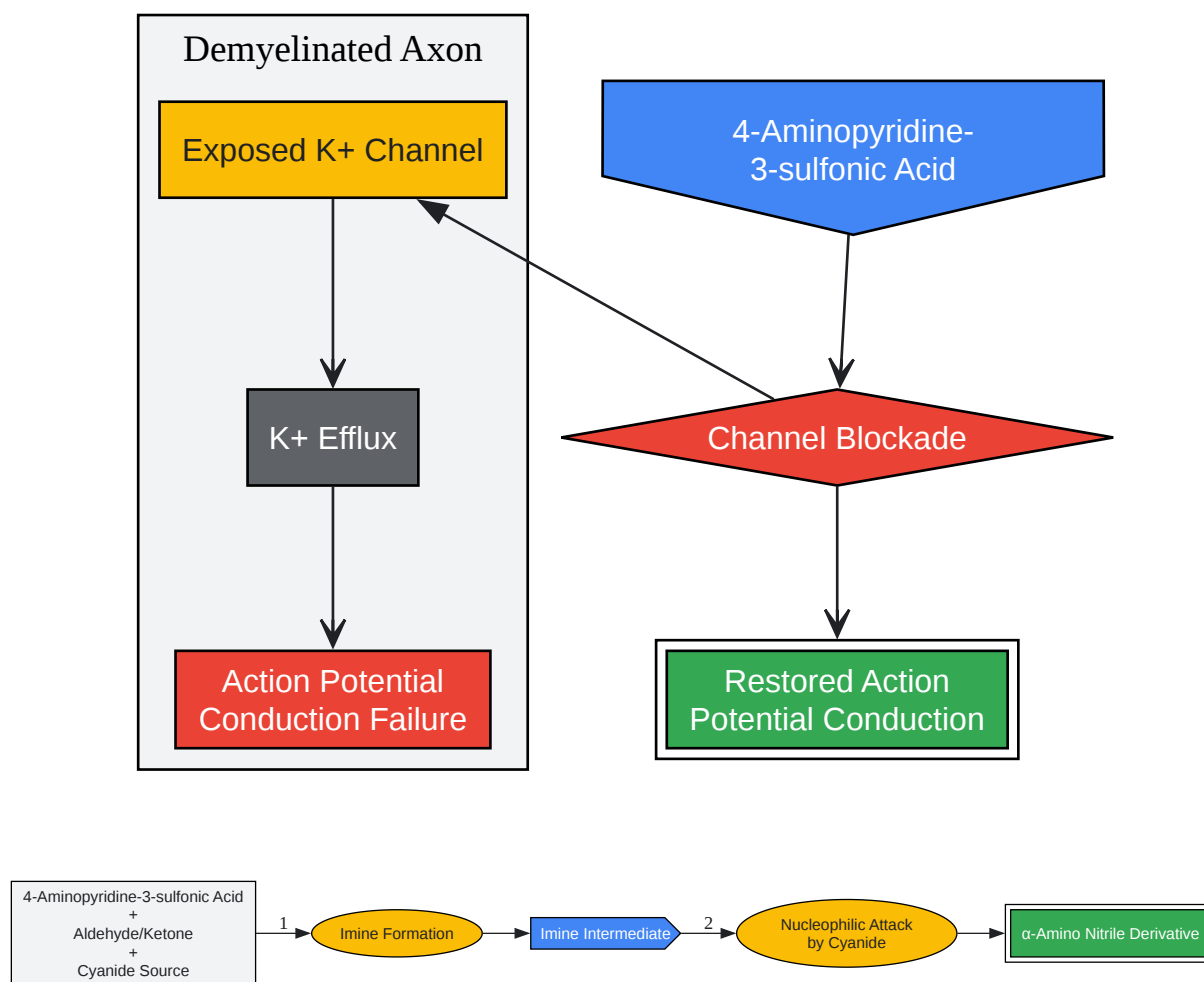
- 4-aminopyridine
- Chlorosulfonic acid or sulfur trioxide
- Anhydrous aprotic solvent (e.g., dichloromethane, 1,2-dichloroethane)

Procedure:

- Dissolve 4-aminopyridine in an anhydrous aprotic solvent in a flask equipped with a stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Cool the mixture in an ice bath to 0-5°C.
- Slowly add chlorosulfonic acid or a solution of sulfur trioxide in the aprotic solvent to the cooled solution of 4-aminopyridine, while maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitoring by TLC or LC-MS is recommended).
- Carefully quench the reaction by pouring the mixture onto crushed ice.
- The product, **4-aminopyridine-3-sulfonic acid**, will precipitate out of the aqueous solution.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum.

Safety Precautions: Chlorosulfonic acid and sulfur trioxide are highly corrosive and react violently with water. This reaction should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.<sup>[1]</sup>





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